

Application Notes and Protocols: Thiamphenicol Palmitate In Vitro Assays

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Compound of Interest

Compound Name: *Thiamphenicol palmitate*

Cat. No.: *B1588206*

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Introduction

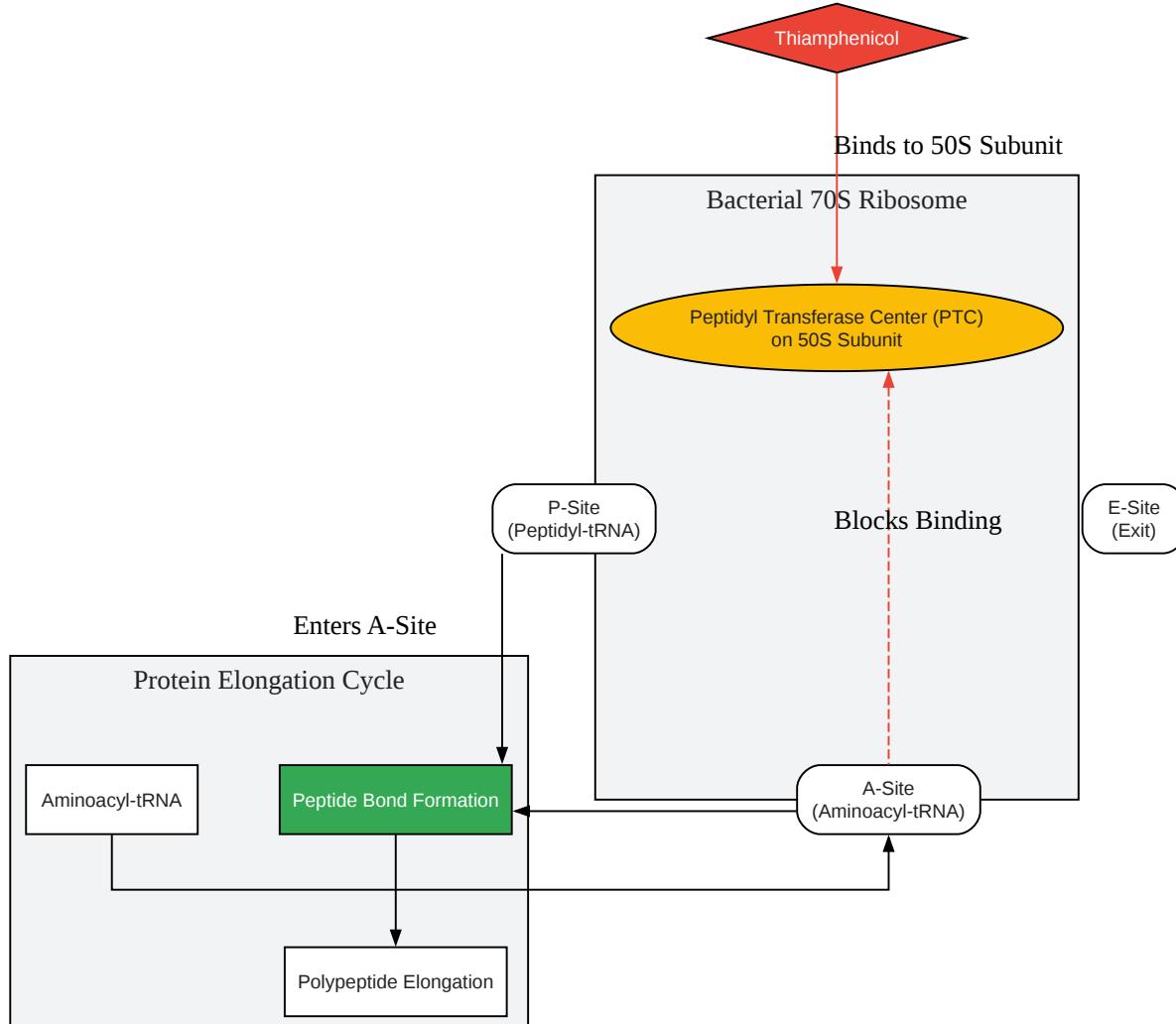
Thiamphenicol is a broad-spectrum bacteriostatic antibiotic and a structural analogue of chloramphenicol.^{[1][2]} It functions by inhibiting protein synthesis in bacteria.^{[1][2]}

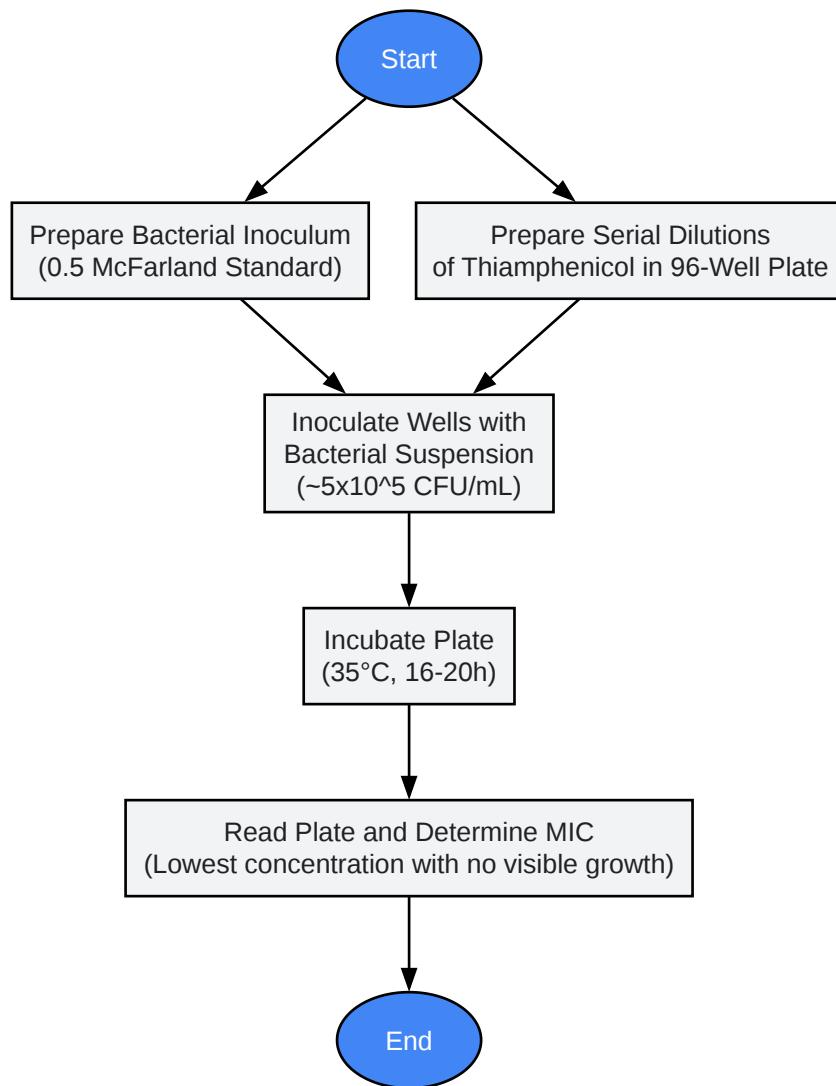
Thiamphenicol palmitate is a prodrug of thiamphenicol, designed to improve its oral absorption. In the body, it is hydrolyzed to release the active compound, thiamphenicol. Therefore, in vitro assays are typically performed with thiamphenicol itself. The primary mechanism of action involves binding to the 50S subunit of the bacterial ribosome, which in turn inhibits the peptidyl transferase step of protein elongation.^{[1][3][4]} This action is selective for bacterial 70S ribosomes, providing a basis for its therapeutic use.^[3]

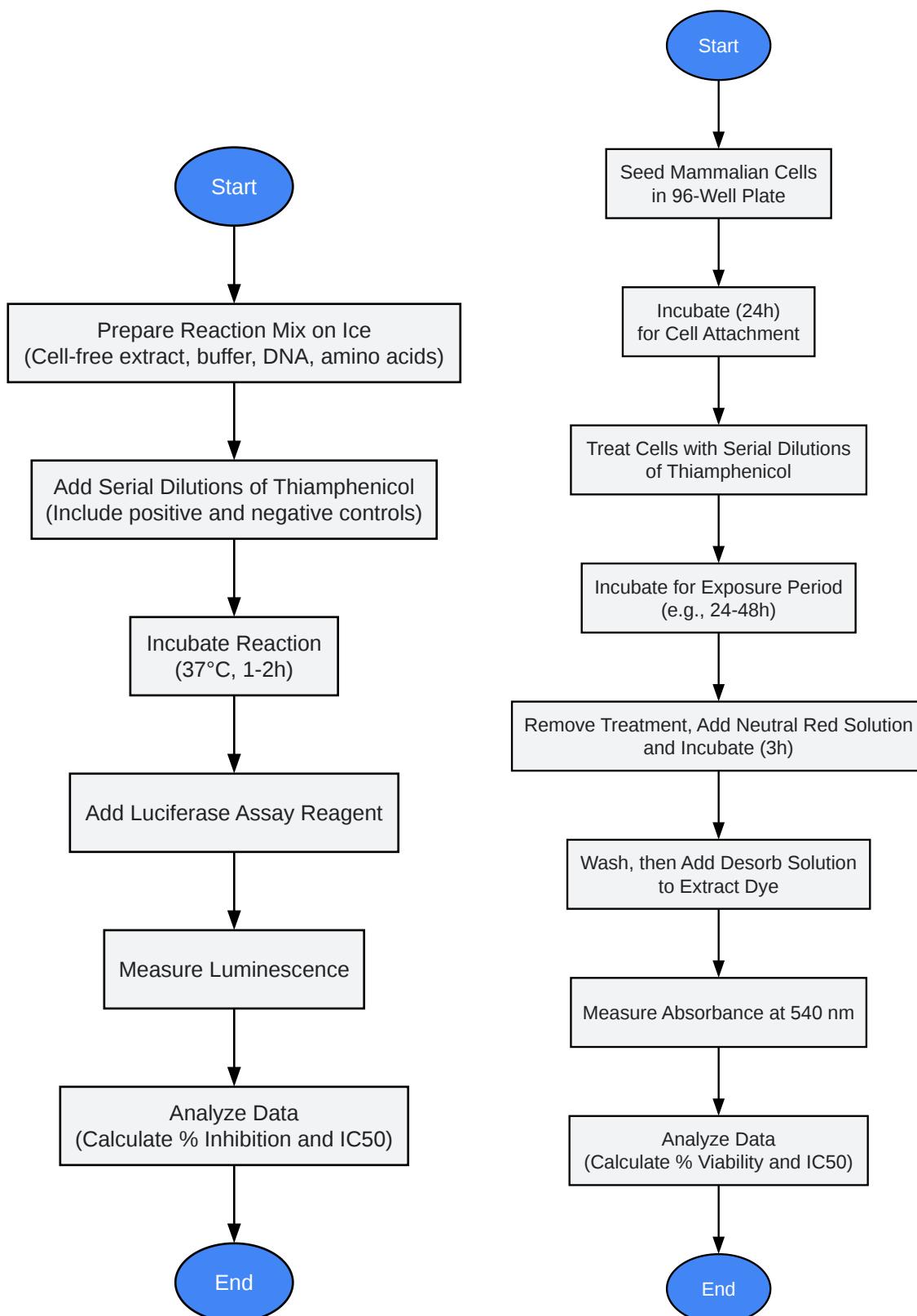
This document provides detailed protocols for key in vitro assays to characterize the activity of thiamphenicol: antimicrobial susceptibility testing, inhibition of protein synthesis, and cytotoxicity assessment.

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Thiamphenicol targets the peptidyl transferase center (PTC) on the 50S subunit of the bacterial ribosome. By binding to this site, it physically obstructs the proper positioning of the aminoacyl-tRNA in the A-site, preventing the formation of a peptide bond with the growing polypeptide chain at the P-site.^[3] This leads to the cessation of protein elongation, which is detrimental to bacterial growth and survival.^[3]





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